

O-[4-(trifluoromethyl)phenyl]hydroxylamine molecular weight and formula

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Compound of Interest

	O-[4-
Compound Name:	(trifluoromethyl)phenyl]hydroxylam
	ine
Cat. No.:	B2523382

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An In-Depth Technical Guide to **O-[4-(trifluoromethyl)phenyl]hydroxylamine**: Properties, Synthesis, and Applications

Authored by a Senior Application Scientist

Introduction

O-[4-(trifluoromethyl)phenyl]hydroxylamine is an aromatic hydroxylamine derivative of significant interest in the fields of medicinal chemistry and synthetic organic chemistry. Its structure, featuring a hydroxylamine group attached to a phenyl ring substituted with a trifluoromethyl (CF₃) group at the para-position, confers unique chemical properties that make it a valuable building block for the synthesis of complex molecules, particularly in drug discovery. The trifluoromethyl group is a key pharmacophore that can dramatically alter a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.^{[1][2][3]} This guide provides a comprehensive overview of the core physicochemical properties, synthesis, reactivity, and applications of **O-[4-(trifluoromethyl)phenyl]hydroxylamine** for researchers, scientists, and professionals in drug development.

Physicochemical and Structural Properties

The defining features of **O-[4-(trifluoromethyl)phenyl]hydroxylamine** stem from the interplay between the electron-withdrawing trifluoromethyl group and the nucleophilic hydroxylamine

moiety.

Core Compound Data

A summary of the fundamental properties of **O-[4-(trifluoromethyl)phenyl]hydroxylamine** is presented below.

Property	Value	Source
Molecular Formula	C ₇ H ₆ F ₃ NO	[4]
Molecular Weight	177.12 g/mol	[4][5]
CAS Number	92381-17-4	[4][5]
IUPAC Name	O-[4-(trifluoromethyl)phenyl]hydroxylamine	[4]
Appearance	Liquid (at room temperature)	
Monoisotopic Mass	177.04015 Da	[6]
InChIKey	YVQRIPAYKQMJME-UHFFFAOYSA-N	[4]

The Influence of the Trifluoromethyl Group

The CF₃ group is a cornerstone of modern medicinal chemistry for several reasons:

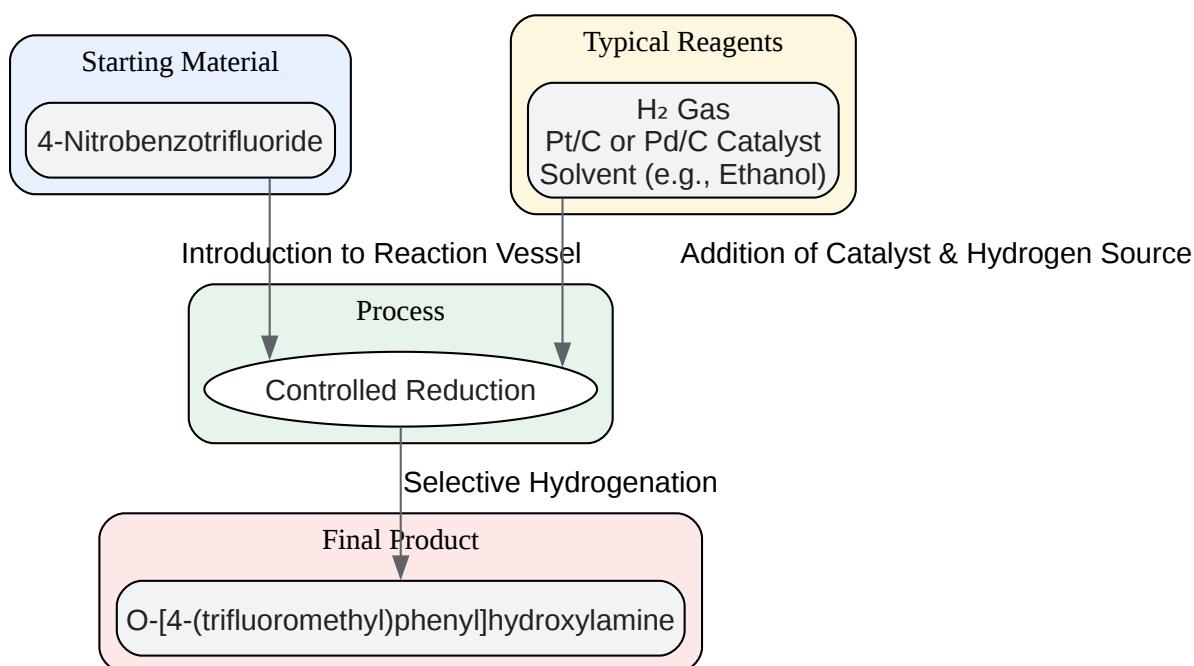
- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, making the CF₃ group highly resistant to metabolic degradation by cytochrome P450 enzymes. This often increases the half-life of drug candidates.[3]
- **Lipophilicity:** The CF₃ group is highly lipophilic (Hansch π value of +0.88), which can enhance a molecule's ability to cross cell membranes.[3]
- **Electronic Effects:** As a strong electron-withdrawing group, it lowers the pKa of nearby acidic or basic functional groups and can modulate the electronic nature of the aromatic ring, influencing receptor-ligand interactions.

Synthesis and Chemical Reactivity

Understanding the synthesis and reactivity of **O-[4-(trifluoromethyl)phenyl]hydroxylamine** is crucial for its effective use as a chemical intermediate.

Synthetic Pathways

While multiple specific protocols exist, a common and logical synthetic approach involves the reduction of the corresponding nitroaromatic compound, 4-nitrobenzotrifluoride. Catalytic hydrogenation is a well-established method for selectively reducing a nitro group to a hydroxylamine.



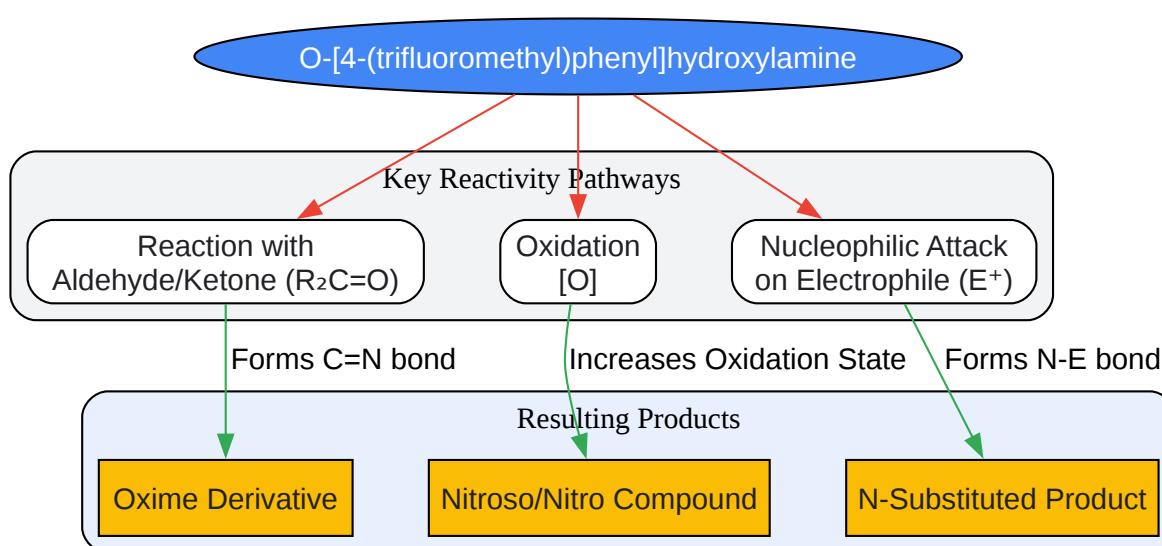
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Caption: General workflow for the synthesis via catalytic hydrogenation.

Key Chemical Reactions

As a hydroxylamine derivative, the compound exhibits characteristic reactivity, making it a versatile synthetic intermediate.[1]

- Condensation with Carbonyls: It readily reacts with aldehydes and ketones to form oximes, which are stable intermediates used in the synthesis of various heterocyclic compounds.
- Nucleophilic Substitution: The nitrogen atom of the hydroxylamine group can act as a nucleophile, attacking electrophilic centers.
- Oxidation: The hydroxylamine can be oxidized to the corresponding nitroso or nitro compounds under specific conditions.



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Caption: Core reactivity of **O-[4-(trifluoromethyl)phenyl]hydroxylamine**.

Applications in Research and Drug Development

The primary utility of **O-[4-(trifluoromethyl)phenyl]hydroxylamine** is as a precursor in the synthesis of biologically active molecules. The 4-(trifluoromethyl)phenyl motif is present in

numerous FDA-approved drugs and clinical candidates. Its incorporation is a deliberate strategy to enhance pharmacokinetic and pharmacodynamic properties.[2][3]

- **Pharmaceutical Intermediates:** It serves as a key starting material for creating more complex molecules, including kinase inhibitors, anti-inflammatory agents, and central nervous system drugs.[1]
- **Agrochemical Synthesis:** Similar to pharmaceuticals, its structural features are beneficial in the design of modern pesticides and herbicides.[1]
- **Material Science:** The unique electronic properties imparted by the CF_3 group make such compounds candidates for investigation in materials science, including organic electronics.

Safety, Handling, and Storage

O-[4-(trifluoromethyl)phenyl]hydroxylamine is a hazardous chemical that requires strict safety protocols.

Hazard Summary

The compound is classified with multiple hazards based on available safety data.[4][7]

Hazard Statement	Description
H227	Combustible liquid
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H318	Causes serious eye damage
H332	Harmful if inhaled
H335	May cause respiratory irritation

Recommended Handling Protocol

Adherence to the following protocol is mandatory to ensure personnel safety.

- Engineering Controls: Work must be conducted in a well-ventilated chemical fume hood. Eyewash stations and safety showers must be readily accessible.[8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[8]
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat. Change gloves immediately if contamination occurs.[9]
 - Respiratory Protection: If there is a risk of inhalation, use a NIOSH-approved respirator.
- Handling Practices: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.[8]
- Storage: Store in a tightly closed container in a cool, dry, and dark place with an inert atmosphere, such as argon or nitrogen. Recommended storage temperature is between 2-8°C. Keep away from incompatible materials like strong oxidizing agents.[10]

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